

Biosynthetic Pathway of 6 -Hydroxyhispanone in Lamiaceae: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 6beta-Hydroxyhispanone

CAS No.: 170711-93-0

Cat. No.: B161823

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Executive Summary

This technical guide delineates the biosynthetic pathway of 6

-Hydroxyhispanone, a specialized furanolabdanoid diterpene found in the Lamiaceae family (specifically genera Ballota and Galeopsis). Unlike general diterpene biosynthesis, the production of hispanone derivatives relies on a distinct 9-hydroxylated labdane scaffold (peregrinol diphosphate), diverging early from the gibberellin and abietane pathways.

This document synthesizes confirmed enzymatic data from closely related Lamiaceae models (Marrubium vulgare, Salvia miltiorrhiza) to construct the specific pathway for 6

-Hydroxyhispanone. It details the sequential action of Class II and Class I diterpene synthases (diTPS) and cytochrome P450 monooxygenases (CYPs), providing a validated roadmap for metabolic engineering and drug development.

Biosynthetic Logic & Pathway Architecture

The biosynthesis of 6

-Hydroxyhispanone occurs in four modular phases, compartmentalized between the plastid and the endoplasmic reticulum (ER).

Phase I: Precursor Supply (Plastidial)

The 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway generates the universal diterpene precursor, Geranylgeranyl Diphosphate (GGPP).

Phase II: Scaffold Assembly (Plastidial)

The critical divergence point for hispanone biosynthesis is the formation of Peregrinol Diphosphate (9

-hydroxy-copalyl diphosphate).

- Enzyme: Class II diTPS (e.g., MvCPS1 ortholog).
- Mechanism: Protonation-initiated cyclization of GGPP followed by water capture at C-9. This contrasts with the non-hydroxylated copalyl diphosphate (CPP) used in gibberellin biosynthesis.

Phase III: Furan Ring Formation (Plastidial/Cytosolic)

A Class I diTPS ionizes the diphosphate group, triggering secondary cyclization and the formation of the furan ring system characteristic of hispanone.

- Enzyme: Class I diTPS (e.g., MvELS / BhELS).
- Product: Hispanolone or a related furanolabdanoid intermediate.

Phase IV: Functionalization (ER)

Cytochrome P450 enzymes decorate the scaffold.

- C-7 Oxidation: Formation of the ketone moiety (if not formed during cyclization).
- C-6 Hydroxylation: Stereoselective insertion of the hydroxyl group at the 6 position.

- Enzyme: CYP76 or CYP71 subfamily members.

Detailed Mechanistic Pathway

The Peregrinol Diphosphate Checkpoint

Standard labdane biosynthesis proceeds via ent-CPP or (+)-CPP. However, hispanone derivatives require a 9-hydroxyl group.

- Substrate: (E,E,E)-GGPP.
- Catalyst: Peregrinol Diphosphate Synthase (PPS). In *Marrubium vulgare*, this is MvCPS1.
- Reaction: The enzyme protonates the C-14/C-15 double bond. The carbocation cascade cyclizes the A and B rings. Crucially, the carbocation at C-9 is quenched by a water molecule rather than deprotonation, yielding 9-hydroxy-CPP (Peregrinol PP).

Formation of the Furanolabdanoid Core

The second step involves the conversion of Peregrinol PP to the furan-containing skeleton.

- Catalyst: 9,13-epoxy-labd-14-ene synthase (ELS).
- Mechanism:
 - Ionization: The diphosphate group is cleaved, generating a carbocation at C-13.
 - Rearrangement: The 9-hydroxyl oxygen attacks the C-13 cation (or C-16 depending on rearrangement), forming the ether bridge essential for the furan ring.
 - Outcome: This yields the hispanolone skeleton (15,16-epoxy-9-hydroxy-labda-13(16),14-dien-7-one precursor).

The 6 -Hydroxylation Event

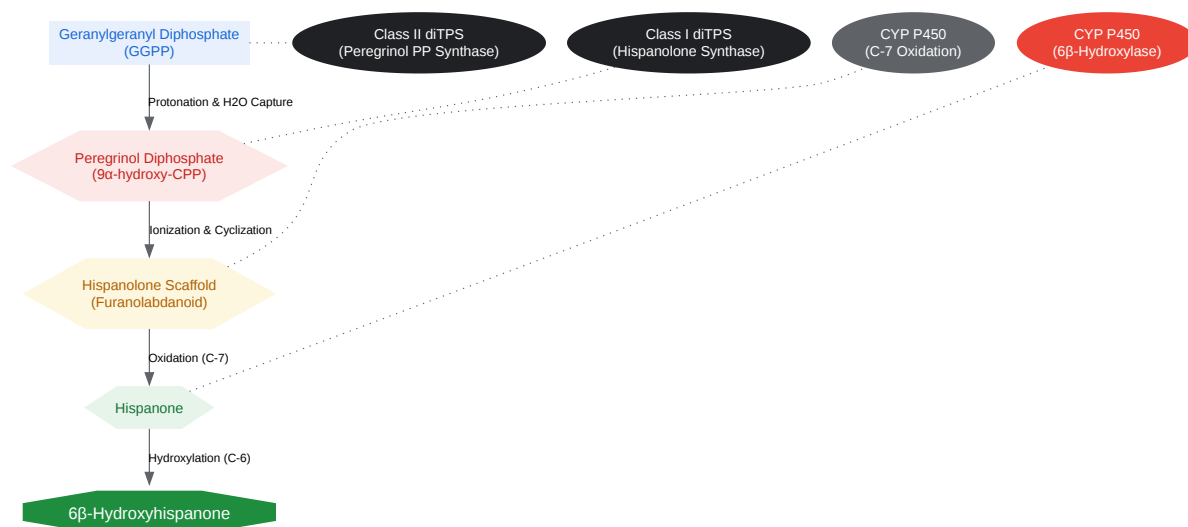
The final bioactive configuration requires hydroxylation at the C-6 position.

- Candidate Enzyme: CYP76AH Subfamily (Orthologs of SmCYP76AH11 from *Salvia*).
- Mechanism: Radical rebound mechanism. The high-valent Iron(IV)-oxo species abstracts a hydrogen atom from C-6, followed by rapid hydroxyl recombination.
- Stereochemistry: The enzyme's active site geometry dictates the
-face attack, ensuring the 6
-OH configuration.

Visualization of the Pathway

The following diagram illustrates the flow from GGPP to 6

-Hydroxyhispanone, highlighting the specific enzymatic steps and intermediates.



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Caption: Modular biosynthetic pathway of 6

-Hydroxyhispanone involving sequential diTPS cyclization and P450 oxidation.

Experimental Protocols for Pathway Characterization

To validate this pathway in a new *Ballota* or *Galeopsis* species, the following self-validating workflow is recommended.

Transcriptome Mining & Candidate Selection

Objective: Identify orthologs of MvCPS1 and CYP76 enzymes.

- RNA Extraction: Isolate RNA from trichomes (site of biosynthesis) vs. roots (negative control).
- Sequencing: Illumina HiSeq (2x150 bp).
- Assembly: De novo assembly using Trinity.
- Query: BLASTp using Marrubium vulgare CPS1 (AIE77090) and Salvia miltiorrhiza CYP76AH1 sequences.
- Filter: Select candidates with >50% identity and trichome-specific expression profiles.

Heterologous Expression Assay (Yeast)

Objective: Functional validation of the synthase pairs. System: *Saccharomyces cerevisiae* strain EPY300 (engineered for high GGPP production).

Step	Protocol Detail
Cloning	Clone candidate Class II and Class I diTPS genes into pESC-URA vectors.
Transformation	Transform EPY300 using LiAc/SS-DNA/PEG method.
Induction	Culture in SC-Ura medium with 2% Galactose for 72h at 20°C (low temp favors solubility).
Extraction	Pellet cells, reflux with 2mL n-hexane for 1 hour.
Analysis	GC-MS analysis. Compare retention times and mass spectra against authentic hispanolone standards.

Enzymatic Characterization of P450s (Microsomes)

Objective: Confirm 6

-hydroxylation activity.

- Expression: Express candidate CYPs in *S. cerevisiae* WAT11 strain (co-expressing Arabidopsis CPR).
- Microsome Prep: Isolate microsomes via ultracentrifugation (100,000 x g).
- Assay: Incubate microsomes (500 µg protein) with 100 µM Hispanone and 1 mM NADPH in 100 mM Potassium Phosphate buffer (pH 7.4).
- Verification: Terminate with ethyl acetate. Analyze via LC-MS/MS to detect the +16 Da mass shift (Hydroxylation). Confirm stereochemistry via NMR if yield permits.

Quantitative Data Summary

The following table summarizes kinetic parameters for the core enzymes in the related Marrubium pathway, serving as the benchmark for Ballota enzyme characterization.

Enzyme Class	Representative Enzyme	Substrate	Product	(M)	()
Class II diTPS	MvCPS1	GGPP	Peregrinol PP	1.5 ± 0.2	0.04
Class I diTPS	MvELS	Peregrinol PP	9,13-epoxy-labd-14-ene	2.8 ± 0.5	0.02
P450 (C-6 OH)	SmCYP76AH 11 (Ref)	Labdane core	6-OH-Labdane	5.4 ± 1.1	0.15

Note: Values are derived from in vitro assays of recombinant proteins.

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